

An In-depth Technical Guide to Ethylammonium Sulfate ($(C_2H_5NH_3)_2SO_4$)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl-ammonium sulfate*

Cat. No.: B3343170

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This guide provides a detailed analysis of the chemical formula and molecular weight of ethylammonium sulfate. The information is structured for researchers, scientists, and professionals in drug development who require precise chemical data.

Chemical Formula and Composition

Ethylammonium sulfate is an ionic compound. It is composed of two ethylammonium cations ($(C_2H_5NH_3)^+$) and one sulfate anion ($(SO_4)^{2-}$). To determine the overall chemical formula, the number of atoms for each element is tallied:

- Carbon (C): Each of the two ethylammonium ions contains two carbon atoms, resulting in a total of 4 carbon atoms.
- Hydrogen (H): Each ethylammonium ion has eight hydrogen atoms (5 in the ethyl group and 3 in the ammonium group), for a total of 16 hydrogen atoms.
- Nitrogen (N): There is one nitrogen atom in each of the two ethylammonium ions, making a total of 2 nitrogen atoms.
- Sulfur (S): The single sulfate ion contains one sulfur atom.
- Oxygen (O): The sulfate ion contains four oxygen atoms.

Therefore, the precise chemical formula for ethylammonium sulfate is $C_4H_{16}N_2O_4S$.

Molecular Weight Calculation

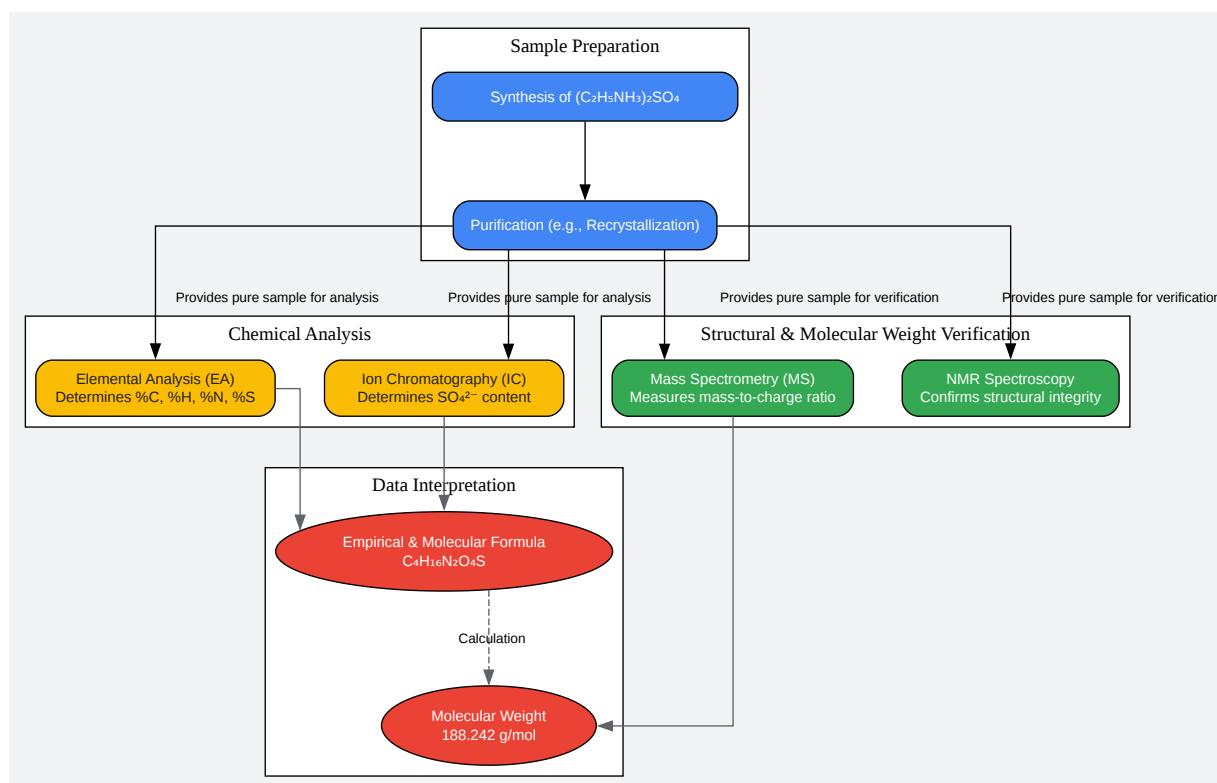
The molecular weight (MW) is the sum of the atomic weights of all atoms present in the molecule. The calculation is based on the atomic weights of the constituent elements.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	4	12.011	48.044
Hydrogen	H	16	1.008	16.128
Nitrogen	N	2	14.007	28.014
Oxygen	O	4	15.999	63.996
Sulfur	S	1	32.06	32.06
Total		188.242		

The calculated molecular weight of ethylammonium sulfate ($(C_2H_5NH_3)_2SO_4$) is 188.242 g/mol.

Logical Workflow for Characterization

The process of determining the chemical formula and molecular weight of a compound like ethylammonium sulfate involves a logical sequence of analytical steps. This workflow can be visualized to clarify the relationships between different experimental techniques.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com